

preparing ML-097 stock solutions and storage

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Compound of Interest

Compound Name: ML-097

Cat. No.: B1663760

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Application Notes and Protocols for ML-097

For Researchers, Scientists, and Drug Development Professionals

Introduction

ML-097 is a small molecule compound identified as a pan-activator of Ras-related GTPases. It functions by increasing the affinity of these GTPases for guanine nucleotides, thereby promoting their active state. This activity makes **ML-097** a valuable tool for studying cellular processes regulated by GTPases, such as cell proliferation, migration, and membrane trafficking. Proper preparation of stock solutions and appropriate storage are critical for ensuring the compound's stability and obtaining reliable experimental results. These application notes provide detailed protocols for the preparation and storage of **ML-097** stock solutions.

Data Presentation

The following table summarizes the key quantitative data for **ML-097**.

Property	Value	Source
Molecular Weight	307.1 g/mol	N/A
Appearance	White to off-white solid	N/A
Solubility in DMSO	≤5 mg/mL to 100 mg/mL	[1][2]
Solubility in Ethanol	Not determined	N/A
Solubility in PBS	Not determined	N/A
Storage of Solid	≥ 2 years at -20°C	[3][4]
Storage of Stock Solution (-80°C)	Up to 6 months	[1][2]
Storage of Stock Solution (-20°C)	Up to 1 month	[1][2]

Note: The reported solubility of **ML-097** in DMSO varies. Higher concentrations may require warming and sonication to fully dissolve the compound.

Experimental Protocols

Protocol 1: Preparation of a 10 mM ML-097 Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **ML-097** in 100% Dimethyl Sulfoxide (DMSO).

Materials:

- **ML-097** solid compound
- Anhydrous/sterile Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance

- Vortex mixer
- Water bath or heat block (optional)
- Sonicator (optional)

Procedure:

- Equilibrate **ML-097**: Allow the vial of solid **ML-097** to equilibrate to room temperature before opening to prevent condensation.
- Weighing: Tare a sterile microcentrifuge tube on a calibrated analytical balance. Carefully weigh the desired amount of **ML-097**. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 3.071 mg of **ML-097**.
 - Calculation:
 - $\text{Volume (L)} \times \text{Concentration (mol/L)} = \text{moles}$
 - $0.001 \text{ L} \times 0.010 \text{ mol/L} = 0.00001 \text{ mol}$
 - $\text{moles} \times \text{Molecular Weight (g/mol)} = \text{mass (g)}$
 - $0.00001 \text{ mol} \times 307.1 \text{ g/mol} = 0.003071 \text{ g} = 3.071 \text{ mg}$
- Dissolution: Add the appropriate volume of sterile DMSO to the tube containing the **ML-097** solid. For the example above, add 1 mL of DMSO.
- Mixing: Vortex the solution thoroughly for several minutes until the solid is completely dissolved.
- Enhancing Solubility (if necessary): If the compound does not fully dissolve, warm the solution to 37°C for 10-15 minutes and/or sonicate in a water bath until the solution is clear.
[1] Visually inspect the solution to ensure no particulates are present.
- Aliquoting: To avoid repeated freeze-thaw cycles, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes.

- Storage: Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months).^{[1][2]}

Protocol 2: Preparation of Working Solutions for Cell-Based Assays

This protocol describes the dilution of the **ML-097** DMSO stock solution into cell culture medium for use in cell-based assays.

Materials:

- 10 mM **ML-097** stock solution in DMSO
- Sterile cell culture medium appropriate for your cell line
- Sterile conical tubes or microcentrifuge tubes

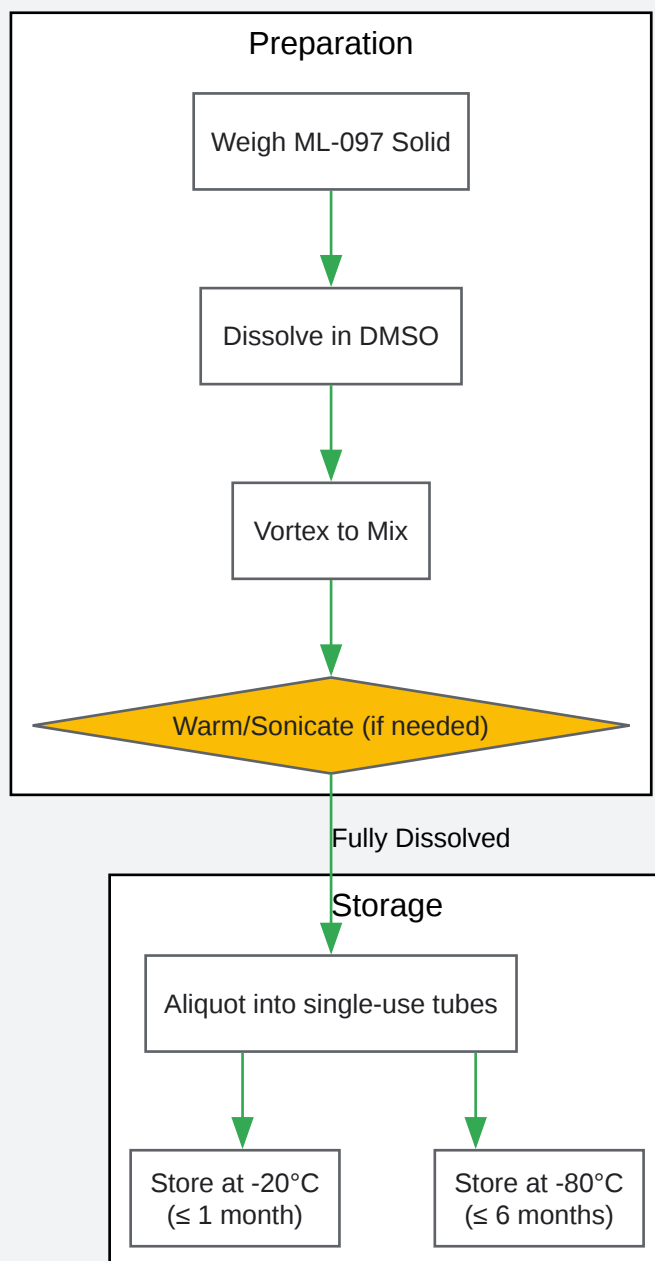
Procedure:

- Thaw Stock Solution: Thaw a single aliquot of the 10 mM **ML-097** stock solution at room temperature.
- Serial Dilution (Recommended): To avoid precipitation of the compound, it is recommended to perform serial dilutions rather than a single large dilution.
- Intermediate Dilution (Example): Prepare an intermediate dilution of the stock solution in cell culture medium. For example, to prepare a 1 mM intermediate solution, dilute the 10 mM stock 1:10 (e.g., 10 µL of 10 mM stock + 90 µL of medium).
- Final Working Solution: Further dilute the intermediate solution to the desired final concentration in your cell culture medium. For example, to prepare a 10 µM working solution, dilute the 1 mM intermediate solution 1:100 (e.g., 10 µL of 1 mM intermediate + 990 µL of medium).
- DMSO Concentration Control: Ensure the final concentration of DMSO in the cell culture medium is low (typically $\leq 0.5\%$) to avoid solvent-induced cytotoxicity. A vehicle control (medium with the same final concentration of DMSO) should be included in all experiments.

- **Use Immediately:** It is recommended to prepare fresh working solutions for each experiment and use them immediately.

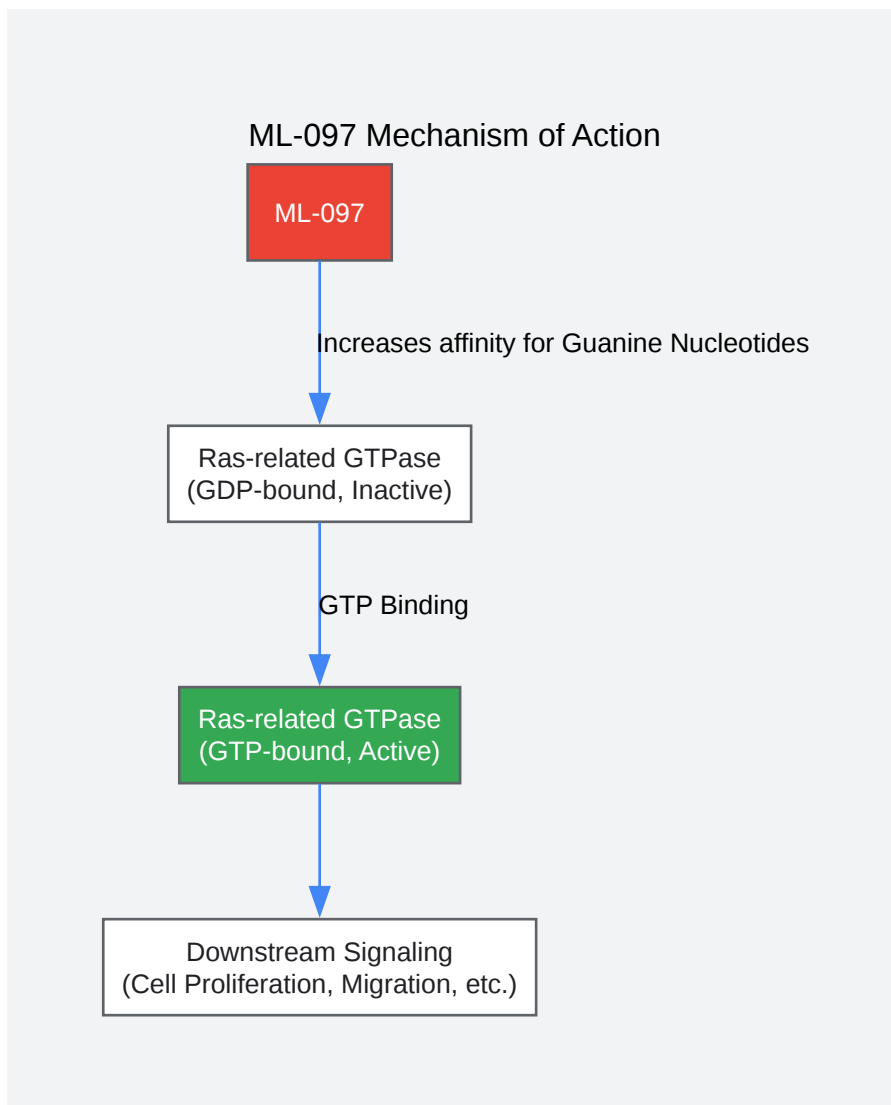
Visualizations

Workflow for ML-097 Stock Solution Preparation and Storage



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Caption: Workflow for preparing and storing **ML-097** stock solutions.



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- To cite this document: BenchChem. [preparing ML-097 stock solutions and storage]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1663760#preparing-ml-097-stock-solutions-and-storage]

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